

Technical Whitepaper: 2-Chloro-4,6-diaryloxy-1,3,5-triazines

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Compound of Interest

Compound Name: 2-Chloro-4,6-di(4-fluorophenoxy)-1,3,5-triazine

CAS No.: 219765-77-2

Cat. No.: B3040608

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Structural Architecture, Synthetic Logic, and Applied Utility[1]

Executive Summary

The 1,3,5-triazine (s-triazine) scaffold is a "privileged structure" in medicinal and materials chemistry due to its high symmetry, predictable reactivity, and capacity for orthogonal functionalization. Among its derivatives, 2-chloro-4,6-diaryloxy-1,3,5-triazines represent a critical intermediate class.[1] Unlike their fully substituted counterparts, these molecules retain a single electrophilic handle (C-Cl) while possessing two electron-rich aryloxy wings. This unique electronic push-pull architecture makes them ideal precursors for dendrimers, stationary phases, and bioactive pharmacophores, as well as potent condensing reagents for peptide synthesis.[1]

This guide provides a rigorous technical analysis of their synthesis, reactivity profile, and downstream applications.[1]

Part 1: Structural Architecture & Synthetic Logic

The Electrophilic Gradient

The synthesis of 2-chloro-4,6-diaryloxy-1,3,5-triazines relies on the Nucleophilic Aromatic Substitution (

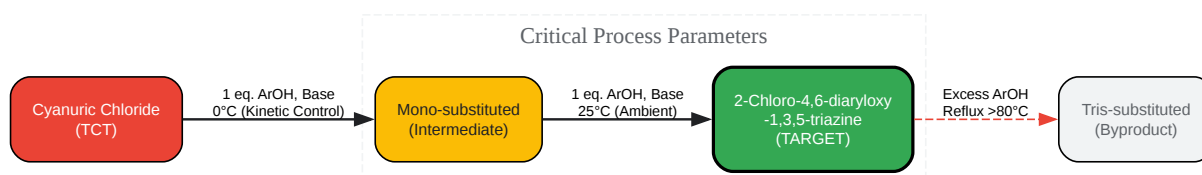
) of Cyanuric Chloride (TCT). TCT possesses three equivalent chlorine atoms. However, as nucleophiles are introduced, the electrophilicity of the remaining carbon centers decreases due to resonance electron donation from the incoming substituents (O-Aryl groups).

This electronic deactivation creates a reactivity gradient that can be exploited via precise temperature control:

- First Substitution ():
): Occurs at 0°C. The TCT ring is highly electron-deficient.
- Second Substitution ():
): Occurs at Room Temperature (20–30°C). The ring is partially deactivated but still reactive toward phenoxides.
- Third Substitution ():
): Requires Reflux (>80°C).^[1] The ring is significantly deactivated; the final C-Cl bond is kinetically stable at room temperature.

Visualization of Synthetic Pathway

The following diagram illustrates the temperature-dependent stepwise substitution logic.



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Figure 1: Stepwise

of Cyanuric Chloride. The target molecule is isolated by arresting the reaction at Stage 2 via temperature control.

Part 2: Synthetic Protocols (The "How-To")

Critical Experimental Considerations

- Solvent Selection: A biphasic system (Acetone/Water or DCM/Water) is often preferred for simple phenols to facilitate salt removal.^[1] For sensitive substrates, anhydrous THF or DMF is required.
- Base Choice:
 - Inorganic (Na_2CO_3 , NaOH): Best for simple phenols in biphasic mixtures.^[1] Cost-effective.
 - Organic (DIPEA, TEA):^[1] Required for anhydrous conditions or sterically hindered phenols.^[1]
- Stoichiometry: Strictly 2.0–2.1 equivalents of phenol. Excess leads to the tris-substituted impurity which is difficult to separate.

Standard Operating Procedure: Synthesis of 2-Chloro-4,6-diphenoxy-1,3,5-triazine

Target Scale: 10 mmol

Reagents:

- Cyanuric Chloride (TCT): 1.84 g (10 mmol)^[1]
- Phenol: 1.88 g (20 mmol)
- Sodium Bicarbonate (
): 1.85 g (22 mmol)^[1]
- Solvent: Acetone (20 mL) / Water (10 mL)

Protocol:

- Preparation of TCT Slurry: Dissolve TCT in 15 mL acetone. Pour this solution into 10 mL of ice-water (C) with vigorous stirring to form a fine suspension. Why: A fine suspension ensures high surface area for the heterogeneous reaction and prevents local hotspots.
- First Addition (Mono-substitution): Dissolve Phenol (10 mmol) in 5 mL acetone. Add dropwise to the TCT slurry over 15 minutes, maintaining temperature C. Add (11 mmol) slowly. Stir for 1 hour at C.
 - Checkpoint: TLC (Hexane/EtOAc 9:1) should show consumption of TCT and appearance of a new spot (Mono).
- Second Addition (Bis-substitution): Add the second equivalent of Phenol (10 mmol) and remaining Base (11 mmol). Remove the ice bath and allow the mixture to warm to Room Temperature (C). Stir for 4–6 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The increased temperature provides the activation energy required to displace the second chloride, which is now on a more electron-rich ring.
- Workup: Evaporate acetone under reduced pressure. The product often precipitates as a white solid from the remaining aqueous phase. Filter and wash with cold water (mL) to remove inorganic salts.
- Purification: Recrystallization from Hexane/ CHCl_3 or column chromatography (Silica, Hexane/DCM gradient).[\[1\]](#)

Quantitative Data Summary:

Parameter	Condition A (Biphasic)	Condition B (Anhydrous)
Solvent	Acetone / Water	THF
Base	/ NaOH	DIPEA /
Temp Profile	C	C
	C	C
Yield (Typical)	85–92%	75–85%
Purity	High (Salts wash away)	Requires chromatography
Use Case	Simple Phenols	Acid-sensitive / Hydrophobic Phenols

Part 3: Reactivity Profile & Functionalization

The utility of 2-chloro-4,6-diaryloxy-1,3,5-triazines lies in the latent reactivity of the final chlorine atom. It is stable enough to be isolated but reactive enough to function as a "spring-loaded" electrophile in subsequent steps.

Chemoselectivity

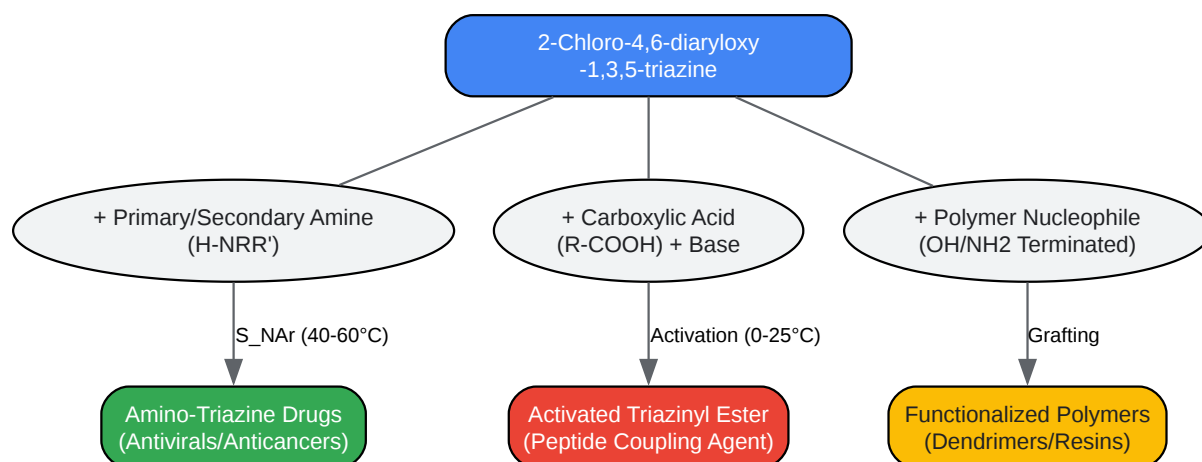
- Amines: React readily at

C to form 2-amino-4,6-diaryloxy-1,3,5-triazines.[\[1\]](#) This is the primary route for drug discovery (see Part 4).

- Carboxylic Acids: In the presence of a tertiary amine (e.g., N-methylmorpholine), these triazines form "superactive esters" (Triazinyl ammonium salts), widely used in peptide coupling (similar to CDMT/DMTMM reagents).[\[1\]](#)
- Thiols: Displace the chloride to form thioethers, often used in materials science for cross-linking.[\[1\]](#)

Workflow Visualization

The following diagram maps the functionalization pathways of the core scaffold.



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Figure 2: Divergent synthesis pathways from the diaryloxy-chlorotriazine core.

Part 4: Therapeutic & Industrial Applications[1][6]

Medicinal Chemistry (Drug Scaffolds)

The 1,3,5-triazine core is bio-isosteric to the pyrimidine ring found in DNA/RNA bases.[1] The diaryloxy substitution pattern specifically imparts unique lipophilicity and

-stacking capabilities.

- **HIV Reverse Transcriptase Inhibitors (NNRTIs):** Diaryloxy-triazines are structural analogs to DAPY (diarylpyrimidine) inhibitors like Etravirine.[1] The aryloxy wings occupy hydrophobic pockets in the reverse transcriptase enzyme [1].
- **Anticancer Agents:** Derivatives where the final chlorine is displaced by a morpholine or piperazine moiety have shown high potency against breast cancer cell lines (MCF-7) by inhibiting PI3K/mTOR pathways [2].[6]
- **Antimicrobials:** The electron-deficient ring allows for interaction with bacterial cell walls, while the aryloxy groups facilitate membrane penetration.

Peptide Coupling Reagents (CDMT Analogs)

While 2-chloro-4,6-dimethoxy-1,3,5-triazine (CDMT) is the industry standard, 2-chloro-4,6-diphenoxy-1,3,5-triazine offers distinct advantages in specific contexts. The phenoxy group is a better leaving group than methoxy in certain nucleophilic attacks, potentially altering the kinetics of "superactive ester" formation. It generates a quaternary triazinylammonium salt in situ which activates carboxylic acids for amide bond formation without racemization [3].

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